

An In-depth Technical Guide to 4-Bromo-2-ethylbenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-ethylbenzaldehyde

CAS No.: 1114808-89-7

Cat. No.: B1374599

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For Researchers, Scientists, and Drug Development Professionals

Senior Application Scientist's Foreword: In the landscape of modern synthetic chemistry and drug discovery, the strategic selection of building blocks is paramount to the successful construction of novel molecular architectures. **4-Bromo-2-ethylbenzaldehyde**, with its unique substitution pattern, presents itself as a versatile intermediate. The interplay between the electron-withdrawing bromine atom and the ortho-directing ethyl group, coupled with the reactive aldehyde functionality, offers a rich scaffold for a multitude of chemical transformations. This guide is intended to serve as a comprehensive technical resource, providing not only procedural details but also the underlying chemical principles that govern the utility of this compound. Our focus will be on delivering actionable insights and robust protocols to empower researchers in their scientific endeavors.

Chemical Identity and Significance

4-Bromo-2-ethylbenzaldehyde is an aromatic aldehyde with the chemical formula C_9H_9BrO .

[1] Its structure is characterized by a benzene ring substituted with a bromine atom at the 4-

position, an ethyl group at the 2-position, and a formyl (aldehyde) group at the 1-position. The Chemical Abstracts Service (CAS) number for this compound is 1114808-89-7.^[2]

The strategic placement of these functional groups imparts a unique reactivity profile to the molecule. The aldehyde serves as a versatile handle for various carbon-carbon and carbon-heteroatom bond-forming reactions. The bromine atom is a key functional group for cross-coupling reactions, while the ethyl group provides steric and electronic influence, which can be exploited to achieve regioselectivity in subsequent transformations. These features make **4-Bromo-2-ethylbenzaldehyde** a valuable starting material in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs) and materials with novel electronic properties.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a reagent is fundamental to its effective application in synthesis and process development. The following table summarizes the key properties of **4-Bromo-2-ethylbenzaldehyde**.

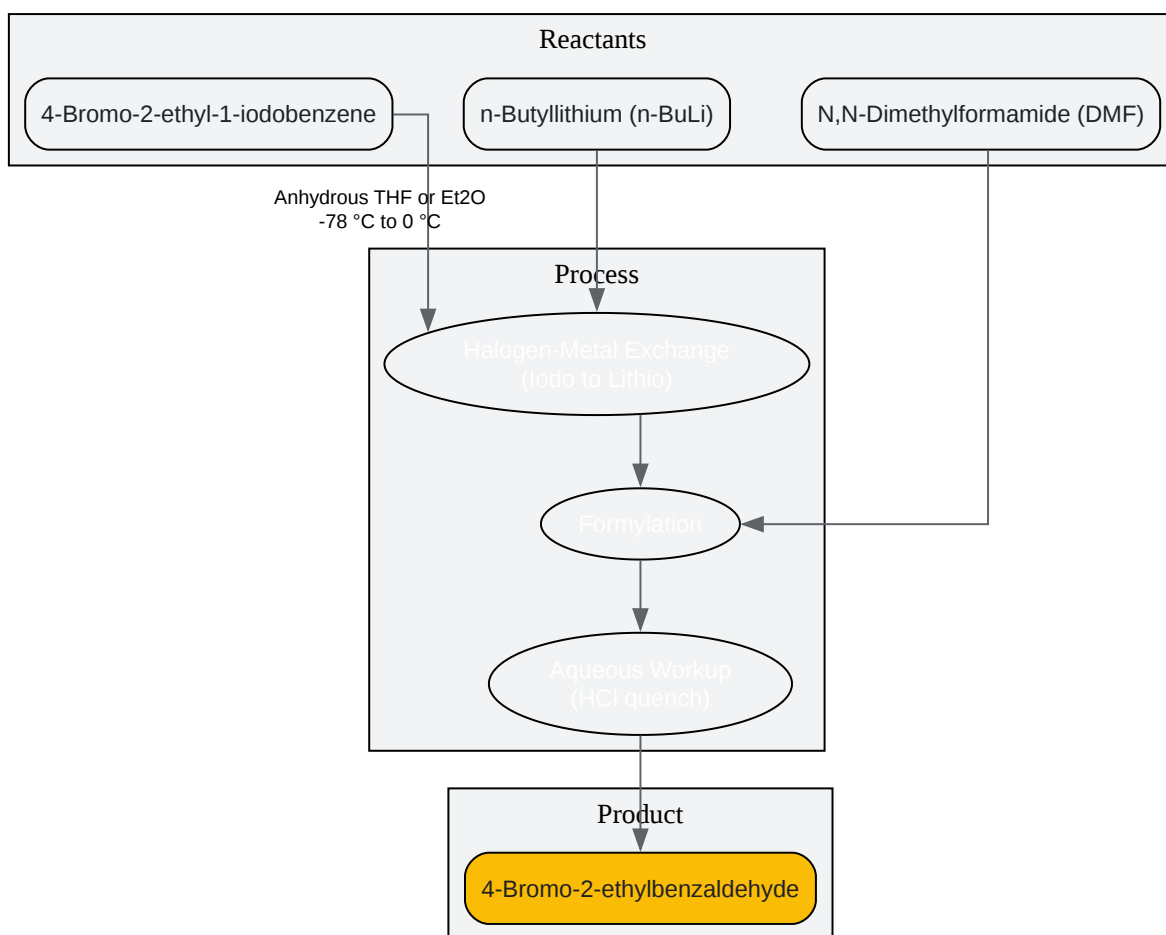
Property	Value	Source
CAS Number	1114808-89-7	^[2]
Molecular Formula	C ₉ H ₉ BrO	^[1]
Molecular Weight	213.07 g/mol	^[1] ^[2]
Appearance	Light yellow to yellow liquid	^[3]
Boiling Point (Predicted)	277.7 ± 28.0 °C	^[3]
Density (Predicted)	1.419 ± 0.06 g/cm ³	^[3]
SMILES	<chem>CCC1=C(C=CC(=C1)Br)C=O</chem>	^[1] ^[4]
InChIKey	SQLKXUKAJYHRNP-UHFFFAOYSA-N	^[1]

Synthesis of 4-Bromo-2-ethylbenzaldehyde: A Validated Protocol

The synthesis of **4-Bromo-2-ethylbenzaldehyde** can be effectively achieved through the formylation of a corresponding organometallic precursor. The following protocol describes a reliable method starting from 4-bromo-2-ethyl-1-iodobenzene.[3]

Reaction Scheme

The overall transformation involves a halogen-metal exchange followed by quenching with a formylating agent, in this case, N,N-dimethylformamide (DMF).



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Caption: Synthetic workflow for **4-Bromo-2-ethylbenzaldehyde**.

Step-by-Step Methodology

Materials:

- 4-Bromo-2-ethyl-1-iodobenzene
- n-Butyllithium (n-BuLi) in hexanes (typically 1.6 M or 2.5 M)
- Anhydrous N,N-dimethylformamide (DMF)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dilute hydrochloric acid (e.g., 1 M HCl)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Inert gas (Argon or Nitrogen)

Procedure:

- **Reaction Setup:** To a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen/argon inlet, add 4-bromo-2-ethyl-1-iodobenzene (1.0 equivalent) and dissolve it in anhydrous diethyl ether or THF.
- **Cooling:** Cool the solution to -78 °C using a dry ice/acetone bath.
- **Halogen-Metal Exchange:** Slowly add n-butyllithium (1.1 equivalents) dropwise to the cooled solution, ensuring the internal temperature does not rise significantly. Stir the mixture at -78 °C for 30-60 minutes.

- **Formylation:** Add anhydrous DMF (1.2 equivalents) dropwise to the reaction mixture at -78 °C. A color change is typically observed.
- **Warming:** After the addition of DMF is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 1-2 hours.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to confirm the consumption of the starting material.
- **Quenching:** Carefully quench the reaction by the slow addition of dilute hydrochloric acid.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate. Combine the organic layers.
- **Washing:** Wash the combined organic layers with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel to yield pure **4-Bromo-2-ethylbenzaldehyde**.

Chemical Reactivity and Synthetic Applications

The reactivity of **4-Bromo-2-ethylbenzaldehyde** is governed by the interplay of its three functional groups.

Reactions at the Aldehyde Group

The aldehyde functionality is a versatile electrophilic center that can undergo a wide range of transformations:

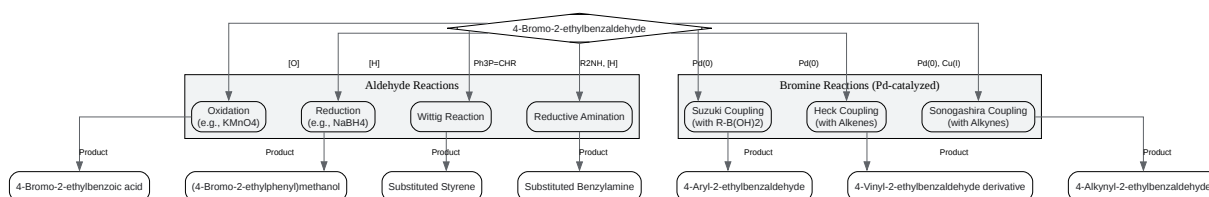
- **Oxidation:** It can be readily oxidized to the corresponding carboxylic acid, 4-bromo-2-ethylbenzoic acid, using standard oxidizing agents like potassium permanganate or Jones reagent.

- **Reduction:** The aldehyde can be reduced to the corresponding primary alcohol, (4-bromo-2-ethylphenyl)methanol, using reducing agents such as sodium borohydride or lithium aluminum hydride.
- **Nucleophilic Addition:** It undergoes nucleophilic addition with Grignard reagents, organolithium compounds, and other nucleophiles to form secondary alcohols.
- **Wittig Reaction:** The Wittig reaction with phosphorus ylides provides a route to various substituted styrenes.
- **Reductive Amination:** Reaction with amines in the presence of a reducing agent (e.g., sodium triacetoxyborohydride) yields the corresponding secondary or tertiary amines.

Reactions Involving the Bromine Atom

The bromine atom on the aromatic ring is a key site for cross-coupling reactions, enabling the formation of carbon-carbon and carbon-heteroatom bonds. This is particularly valuable in the construction of complex molecular scaffolds for drug discovery.

- **Suzuki Coupling:** Palladium-catalyzed cross-coupling with boronic acids or their esters is a powerful method for introducing new aryl or vinyl groups at the 4-position.
- **Heck Coupling:** Reaction with alkenes in the presence of a palladium catalyst can be used to form substituted styrenes.
- **Sonogashira Coupling:** Palladium- and copper-catalyzed coupling with terminal alkynes yields aryl-substituted acetylenes.
- **Buchwald-Hartwig Amination:** This palladium-catalyzed reaction allows for the formation of C-N bonds by coupling with a wide range of primary and secondary amines.



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Caption: Reactivity map of **4-Bromo-2-ethylbenzaldehyde**.

Applications in Drug Discovery and Medicinal Chemistry

While specific, publicly documented applications of **4-Bromo-2-ethylbenzaldehyde** are emerging, its structural motifs are present in molecules of pharmaceutical interest.

Benzaldehyde derivatives, in general, are recognized as important intermediates in the synthesis of a wide array of therapeutic agents.[5] Furthermore, some studies suggest that benzaldehyde-containing compounds can act as absorption promoters for drugs with low bioavailability by enhancing membrane permeability.[6] The presence of the bromo- and ethyl-substituents on the benzaldehyde core allows for fine-tuning of steric and electronic properties, which is a key aspect of modern drug design.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling **4-Bromo-2-ethylbenzaldehyde**.

Hazard Identification

Based on GHS classifications, **4-Bromo-2-ethylbenzaldehyde** is associated with the following hazards:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Recommended Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[7]
- Avoid inhalation of vapors and direct contact with skin and eyes.[7]
- Wash hands thoroughly after handling.[7]

Storage Recommendations

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[8]
- For long-term storage, it is recommended to keep the compound under an inert atmosphere (e.g., argon or nitrogen) at 2-8°C.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

4-Bromo-2-ethylbenzaldehyde is a valuable and versatile building block for organic synthesis. Its distinct substitution pattern provides multiple avenues for chemical modification, making it a strategic starting material for the synthesis of complex target molecules in the pharmaceutical and materials science sectors. A thorough understanding of its synthesis, reactivity, and handling, as outlined in this guide, is essential for its safe and effective utilization in research and development.

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